

Methodological Guide to Strontium Isotope Analysis in Botany: Application Notes and Protocols

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Compound of Interest

Compound Name: *Strontium-86*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Strontium isotope analysis, specifically the measurement of the $^{87}\text{Sr}/^{86}\text{Sr}$ ratio, is a powerful geochemical tracer with diverse applications in botany. This technique leverages the principle that the isotopic composition of strontium (Sr) in a plant directly reflects the bioavailable Sr in the soil and water where it grew. As ^{87}Sr is formed by the radioactive decay of ^{87}Rb over geological time, the $^{87}\text{Sr}/^{86}\text{Sr}$ ratio varies depending on the age and composition of the underlying bedrock. This unique isotopic fingerprint is transferred through the food chain with negligible fractionation, making it an invaluable tool for geographical provenancing, ecological studies, and ensuring the authenticity and traceability of plant-derived products, including medicinal plants and raw materials for drug development.[\[1\]](#)[\[2\]](#)[\[3\]](#)

These application notes provide a comprehensive overview and detailed protocols for the analysis of strontium isotopes in botanical samples, from sample collection to data interpretation.

Core Principles

The utility of strontium isotopes in botanical analysis is founded on several key principles:

- **Geological Dependence:** The $^{87}\text{Sr}/^{86}\text{Sr}$ ratio in soils is primarily determined by the local geology.[2] Weathering of rocks releases strontium into the soil, which is then taken up by plants.
- **Isotopic Fingerprinting:** Different geographical regions possess distinct $^{87}\text{Sr}/^{86}\text{Sr}$ signatures, creating a natural "isotopic map" or isoscape.[4]
- **No Significant Biological Fractionation:** Plants absorb strontium from the soil and water without significantly altering its isotopic ratio.[5][2][6] This means the $^{87}\text{Sr}/^{86}\text{Sr}$ ratio in a plant is a direct reflection of the bioavailable strontium in its environment.[7]
- **Systemic Distribution:** Once absorbed, strontium is distributed throughout the plant's tissues, including roots, stems, leaves, flowers, and seeds.[1][8]

Applications in Research and Drug Development

The unique properties of strontium isotopes lend themselves to a variety of applications:

- **Geographical Provenancing of Medicinal Plants:** Verifying the origin of herbal medicines is crucial for ensuring their quality, safety, and efficacy, as the chemical composition of plants can be influenced by their growing environment. Strontium isotope analysis can definitively link a plant product to its claimed geographical source.[1][3]
- **Authentication of Raw Materials:** In drug development, confirming the authenticity and consistency of raw botanical materials is a critical quality control step. $^{87}\text{Sr}/^{86}\text{Sr}$ analysis can be used to detect fraudulent labeling or contamination from other sources.
- **Paleo-environmental Reconstruction:** The analysis of strontium isotopes in ancient plant remains can provide insights into past environmental conditions and human activities.
- **Ecological and Migration Studies:** Tracking the movement of herbivores and understanding plant-soil interactions are other areas where strontium isotope analysis is applied.[5]

Experimental Protocols

The following sections outline the detailed methodologies for strontium isotope analysis in botanical samples.

Sample Collection and Preparation

Careful sample collection and preparation are paramount to obtaining accurate and reliable results.

- **Sample Types:** A variety of plant tissues can be analyzed, including leaves, stems, roots, seeds, and wood.^{[1][9]} For processed materials, samples of the final product (e.g., powdered herbs, extracts) can be used.
- **Cleaning:** It is crucial to remove any soil, dust, or other contaminants from the surface of the plant material. This is typically achieved by rinsing with deionized water. For the best results, make sure your samples are clean and free from soil, clay particles, calcite and other detritus.^[9]
- **Drying:** Samples should be dried to a constant weight to remove moisture. This can be done in an oven at 60°C for 24-48 hours or by freeze-drying.^[10]
- **Homogenization:** The dried plant material should be ground into a fine, homogeneous powder using a mortar and pestle or a ball mill.^{[9][10]} This ensures that the subsample taken for analysis is representative of the entire sample.

Sample Digestion

The goal of digestion is to break down the organic matrix of the plant sample and bring the strontium into solution. Complete digestion is critical for accurate results.^[11]

- **Acid Digestion:** A common method involves digesting the powdered plant sample in a mixture of strong acids, such as nitric acid (HNO₃) and hydrochloric acid (HCl), often with the addition of hydrofluoric acid (HF) to break down any silicate particles. Microwave digestion systems can be used to accelerate this process.
- **Dry Ashing:** An alternative method is to ash the sample in a muffle furnace at a high temperature (e.g., 550°C) to remove the organic matter, followed by dissolution of the ash in acid.^[9]

Protocol for Microwave Digestion:

- Weigh approximately 0.1-0.5 g of the dried, homogenized plant powder into a clean microwave digestion vessel.
- Add a mixture of concentrated nitric acid (e.g., 5 mL) and hydrochloric acid (e.g., 2 mL).
- If silicates are expected, carefully add a small amount of hydrofluoric acid (e.g., 0.5 mL). (Caution: HF is extremely hazardous and requires special handling procedures).
- Seal the vessels and place them in the microwave digestion system.
- Follow the manufacturer's recommended program for plant material digestion.
- After digestion, allow the vessels to cool completely before opening in a fume hood.
- The resulting solution should be clear and free of any particulate matter.

Strontium Separation

To accurately measure the $^{87}\text{Sr}/^{86}\text{Sr}$ ratio, strontium must be separated from other elements that can cause isobaric interferences during mass spectrometric analysis, particularly Rubidium (^{87}Rb). This is typically achieved using ion-exchange chromatography.

- Eichrom Sr Resin: A widely used method employs a strontium-selective resin, such as Eichrom Sr Resin.[\[11\]](#)[\[12\]](#)[\[13\]](#) This resin has a high affinity for Sr in a nitric acid matrix, allowing other elements to be washed away.

Protocol for Strontium Separation using Eichrom Sr Resin:

- Condition a pre-packed Eichrom Sr Resin column by passing a specific volume of nitric acid (e.g., 3M HNO_3) through it.
- Evaporate the digested sample solution to dryness and redissolve it in a small volume of the same concentration of nitric acid used for column conditioning.
- Load the sample solution onto the conditioned column.
- Wash the column with the same nitric acid solution to elute matrix elements such as Calcium (Ca), Magnesium (Mg), and Potassium (K).

- Elute the purified strontium from the column using a dilute acid or deionized water.
- Collect the Sr fraction in a clean vial.

Mass Spectrometry Analysis

The final step is the measurement of the strontium isotope ratios using a Multi-Collector Inductively Coupled Plasma Mass Spectrometer (MC-ICP-MS).[\[5\]](#)[\[11\]](#)[\[14\]](#)

- Instrumentation: MC-ICP-MS provides high precision and accuracy for isotope ratio measurements.
- Mass Bias Correction: Instrumental mass bias must be corrected for. This is typically done by normalizing the measured ratios to a known, constant isotope ratio, such as $^{86}\text{Sr}/^{88}\text{Sr} = 0.1194$.[\[5\]](#)
- Interference Correction: Any remaining isobaric interference from ^{87}Rb must be corrected for by monitoring another Rb isotope (e.g., ^{85}Rb).
- Standard-Sample Bracketing: To ensure accuracy, the analysis of unknown samples is typically bracketed by measurements of a certified strontium isotope standard, such as NIST SRM 987.[\[11\]](#)

Data Presentation

Quantitative data from strontium isotope analysis is typically presented as the $^{87}\text{Sr}/^{86}\text{Sr}$ ratio. The following table provides an example of how this data can be structured.

Sample ID	Plant Species	Tissue Type	Location	$^{87}\text{Sr}/^{86}\text{Sr}$ Ratio	Analytical Uncertainty (2σ)
PL-001	Panax ginseng	Root	Geumsan, South Korea	0.718542	0.000015
PL-002	Panax ginseng	Root	Jilin, China	0.712389	0.000012
NIST SRM 1515	Apple	Leaf	N/A	0.71398	0.00004
REF-01	Vitis vinifera	Grape Must	Bordeaux, France	0.70895	0.000010
REF-02	Olea europaea	Olive Oil	Tuscany, Italy	0.70872	0.000011

Note: The $^{87}\text{Sr}/^{86}\text{Sr}$ ratio for NIST SRM 1515 is a reported literature value.[11] Other values are hypothetical for illustrative purposes.

Visualization of the Analytical Workflow

The following diagram illustrates the key steps in the strontium isotope analysis workflow.

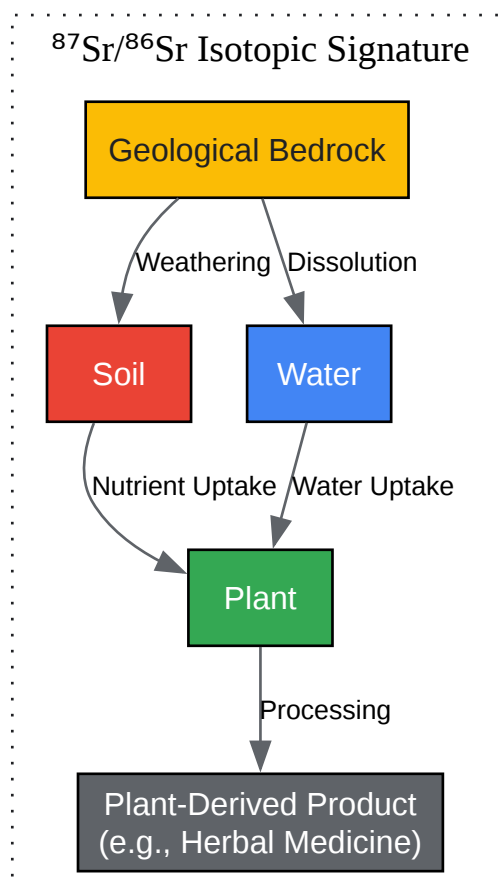


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Caption: Workflow for Strontium Isotope Analysis in Botanical Samples.

Logical Relationship of Strontium Provenancing

The following diagram illustrates the logical relationship underpinning the use of strontium isotopes for geographical provenancing.



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Caption: The transfer of the $^{87}\text{Sr}/^{86}\text{Sr}$ signature from bedrock to plant products.

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References

- 1. pubs.acs.org [pubs.acs.org]

- 2. cais.uga.edu [cais.uga.edu]
- 3. researchgate.net [researchgate.net]
- 4. zooarchisotopes.com [zooarchisotopes.com]
- 5. Evaluation of the Strontium Isotope Ratios in Soil–Plant–Fruit: A Comprehensive Study on Vignola Cherry (Ciliegia di Vignola PGI) - PMC [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Determination of the source of bioavailable Sr using $^{87}\text{Sr}/^{86}\text{Sr}$ tracers: a case study of hot pepper and rice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Study on Strontium Isotope Characteristics in Plants: Providing Reference for Food Production Area Traceability - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Sample Types – Isobar Science [isobarscience.com]
- 10. Collection & Prep — Stable Isotopes in Nature Laboratory [isotopeecology.com]
- 11. Determination of $(^{87}\text{Sr}/^{86}\text{Sr})$ and $\delta(^{88}/^{86}\text{Sr})$ ratios in plant materials using MC-ICP-MS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Strontium Separation by Chromatographic Extraction Process for ^{90}Sr Assessment [inis.iaea.org]
- 13. journals.indexcopernicus.com [journals.indexcopernicus.com]
- 14. researchgate.net [researchgate.net]
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